

Safe Disposal of EC-17 Disodium Salt: A Procedural Guide

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Compound of Interest

Compound Name: EC-17 disodium salt

Cat. No.: B15605892

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This guide provides essential safety and logistical information for the proper disposal of **EC-17 disodium salt**, tailored for researchers, scientists, and drug development professionals. The following procedures are based on available safety data and general laboratory best practices.

Chemical and Physical Properties

A summary of the key quantitative data for **EC-17 disodium salt** is presented below.

Property	Value	Reference
CAS Number	910661-33-5	[1]
Molecular Formula	C42H34N10Na2O10S	[1]
Molecular Weight	916.82 g/mol	[1]
Hazard Classification	Not a hazardous substance or mixture	[1]

Experimental Protocol: Disposal of EC-17 Disodium Salt

While **EC-17 disodium salt** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is crucial to ensure a safe working environment and proper environmental stewardship.[\[1\]](#)

1. Personal Protective Equipment (PPE):

- Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and nitrile gloves.

2. Spill Management:

- In the event of a spill, avoid generating dust.[\[1\]](#)
- Carefully sweep the solid material into a designated waste container.
- If the material is in solution, absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal.
- Clean the spill area with soap and water.

3. Waste Collection and Storage:

- Collect waste **EC-17 disodium salt** and any contaminated materials (e.g., weighing paper, gloves, absorbent pads) in a clearly labeled, sealed container.
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.

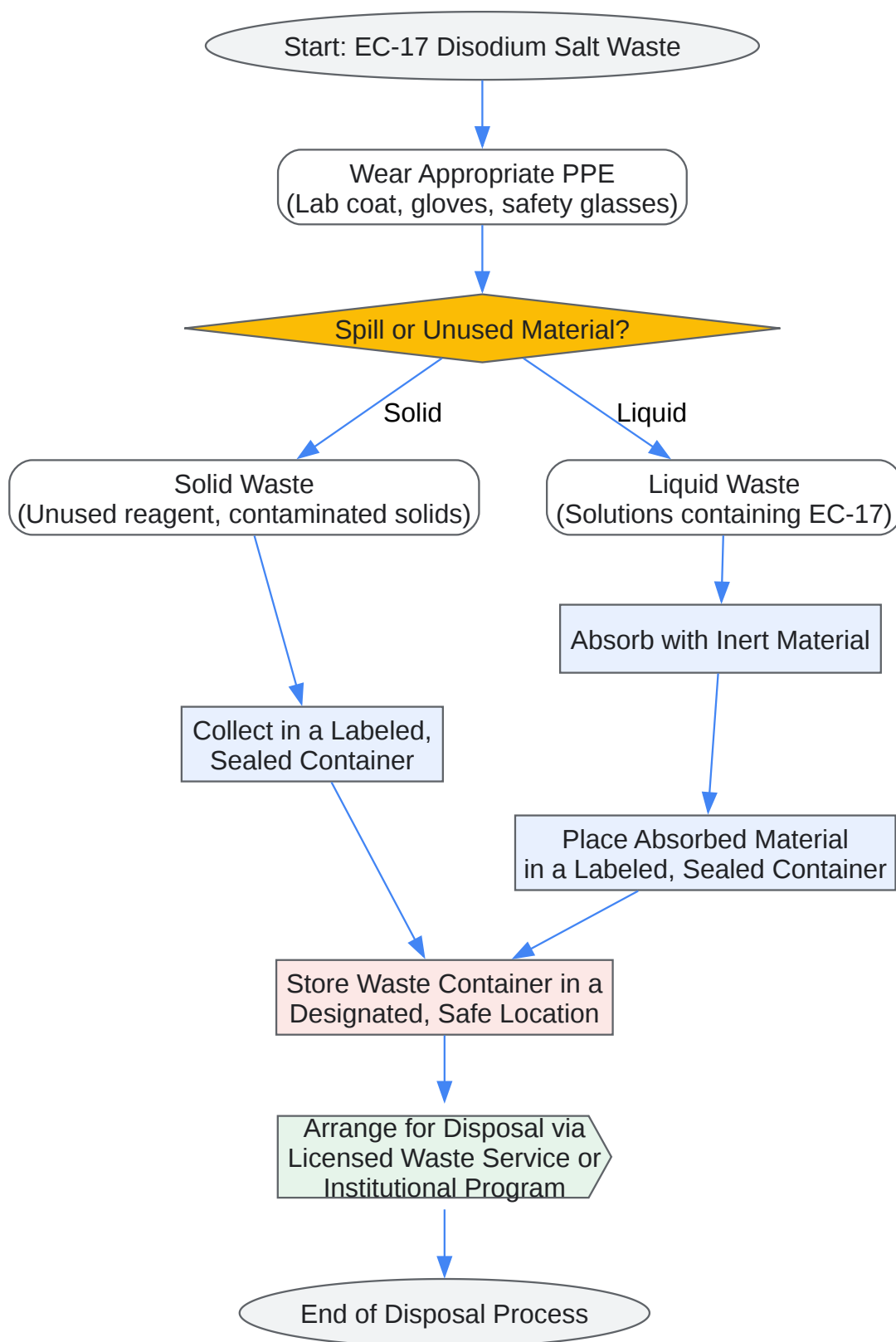
4. Disposal Procedure:

- Dispose of the waste through a licensed professional waste disposal service or your institution's chemical waste program.
- Do not dispose of **EC-17 disodium salt** down the drain or in the regular trash.[\[1\]](#)

- Ensure compliance with all local, state, and federal regulations for non-hazardous chemical waste disposal.

Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **EC-17 disodium salt**.



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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